

Available Experimental Data on Sigmoidin Compounds

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Compound Focus: Sigmoidin B

CAS No.: 87746-47-2

Cat. No.: S600236

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The table below summarizes the key findings from the research I found.

Compound	Antioxidant Activity	Prooxidant Activity	Cytotoxic Activity	Other Activities	Key Experimental Findings
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| **Sigmoidin A** | **Yes**: Potent DPPH free radical scavenger [1]. | **Yes**: Causes Cu(II)-dependent DNA damage [2] [3]. | **Yes**: More cytotoxic to cancer cells than eriodictyol; mechanism attenuated by glutathione [2] [3]. | Selective 5-lipoxygenase inhibitor; anti-inflammatory (TPA-induced mouse ear oedema) [1]. | - **Prooxidant Protocol**: pBR322 plasmid DNA + Cu(II) ions. Strand scission abolished by ROS scavengers, chelators [2].

- **Antioxidant Protocol**: DPPH radical scavenging assay [1]. | | **Sigmoidin B** | **Yes**: Potent DPPH free radical scavenger [1]. | **Information Missing** | **Information Missing** | Inhibits phospholipase A2-induced mouse paw oedema; anti-inflammatory (TPA-induced mouse ear oedema) [1]. | - **Antioxidant Protocol**: DPPH radical scavenging assay [1].
- **Anti-inflammatory Protocol**: Mouse paw oedema induced by phospholipase A2; mouse ear oedema induced by TPA [1]. | | **Eriodictyol** | **Yes**: Comparable radical scavenging activity to sigmoidin A in cell-free system [2]. | **Yes**: Causes comparable Cu(II)-dependent DNA damage to sigmoidin A [2] [3]. | **Yes**: An order of magnitude less cytotoxic than sigmoidin A [2] [3]. | Not specified in search results. | - **Prooxidant Protocol**: pBR322 plasmid DNA + Cu(II) ions [2]. |

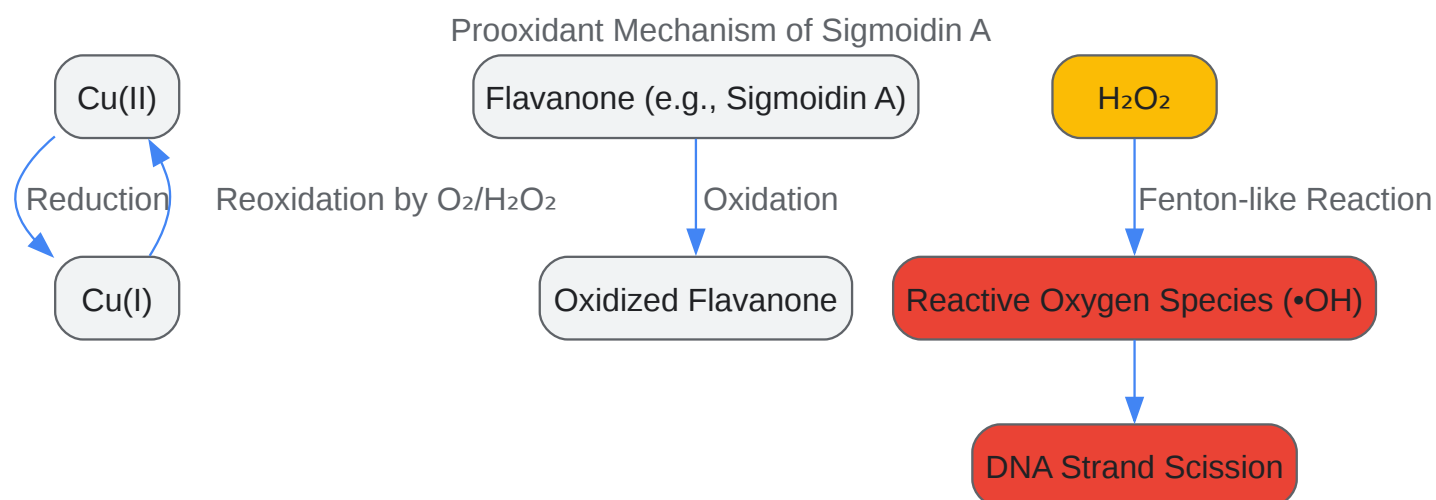
Detailed Experimental Protocols

For the studies on sigmoidin A and eriodictyol, the methodologies were as follows:

- **Prooxidant and Cytotoxicity Assays** [2] [3]:
 - **DNA Damage:** pBR322 plasmid DNA was incubated with the test compounds (7.4–236 μM) in the presence of Cu(II) ions. DNA strand breakage was analyzed, likely via gel electrophoresis. The prooxidant mechanism was confirmed by using ROS scavengers (glutathione, catalase) and copper chelators (EDTA, neocuproine), which abolished the damage.
 - **Cytotoxicity:** The viability of cancer cells treated with the compounds was assessed. The significant attenuation of cytotoxicity by glutathione suggested a prooxidant mechanism of cell death.
- **Antioxidant and Anti-inflammatory Assays** [1]:
 - **Antioxidant (DPPH Assay):** The ability of the compounds to scavenge the stable 1,1-diphenyl-2-picrylhydrazyl (DPPH) free radical was measured.
 - **Anti-inflammatory (TPA test):** Oedema was induced in mouse ears by 12-O-tetradecanoylphorbol 13-acetate (TPA). The reduction in oedema after application of the test compounds was measured.

Prooxidant Mechanism of Action

The following diagram illustrates the prooxidant mechanism identified for sigmoidin A and eriodictyol, which involves redox cycling with copper ions to generate reactive oxygen species (ROS).



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References

1. Thieme E-Books & E-Journals - [thieme-connect.com]
2. Comparative Antioxidant, Prooxidant and Cytotoxic Activity of ... [thieme-connect.com]
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